

# Pevonedistat Basic Information and Solubility

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Pevonedistat

CAS No.: 905579-51-3

Cat. No.: S549055

Get Quote

**Pevonedistat** is a potent and selective inhibitor of the NEDD8-activating enzyme (NAE), with an  $IC_{50}$  of 4.7 nM [1]. It induces apoptosis in human tumor cells and suppresses the growth of human tumor xenografts in mice [1].

The table below summarizes its key molecular properties and solubility data, which are fundamental for solution preparation.

Property	Specification
CAS Number	905579-51-3 [1] [2]
Molecular Formula	$C_{21}H_{25}N_5O_4S$ [2] [3]
Molecular Weight	443.52 g/mol [2]
Purity	>98% [3]
Solubility in DMSO	10 mg/mL (approximately 22.5 mM) [3]
Recommended Stock Concentration	5-10 mM in DMSO [1] [3]

## Stock Solution Preparation Protocol

This protocol outlines the procedure for reconstituting **pevonedistat** to create a stable, concentrated stock solution suitable for *in vitro* experiments.

## Materials

- **Pevonedistat** lyophilized powder (e.g., MedChemExpress, Cat. No. HY-70062 or Cell Signaling Technology, #85923) [1] [3]
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Sterile microcentrifuge tubes (e.g., 1.5 mL volume)
- Pipettes and sterile tips
- Vortex mixer

## Step-by-Step Procedure

- **Calculation:** Determine the mass of powder needed and the corresponding volume of DMSO required to achieve your desired stock concentration.
  - **Example:** To prepare a 10 mM stock solution from 1 mg of powder (Molecular Weight: 443.52 g/mol), the calculation is  $(1 \text{ mg} / 443.52 \text{ g/mol}) = 2.255 \text{ } \mu\text{mol}$ . The required volume of DMSO is  $(2.255 \text{ } \mu\text{mol} / 10 \text{ mM}) = 0.2255 \text{ mL}$ , or **225.5 } \mu\text{L}** [2] [3].
- **Reconstitution:** Add the calculated volume of anhydrous DMSO directly to the vial of lyophilized powder.
- **Mixing:** Gently vortex or pipette the mixture up and down until the powder is completely dissolved, ensuring a clear solution.
- **Aliquoting:** Immediately aliquot the stock solution into sterile, labeled microcentrifuge tubes to minimize exposure to moisture and avoid repeated freeze-thaw cycles.
- **Storage:** Store the aliquots at **-20°C** in a desiccated environment. When stored properly, the lyophilized powder is stable for 24 months, and the reconstituted solution in DMSO is stable for at least **3 months** at -20°C [3].

## Experimental Use and Stability Data

For *in vitro* cell culture treatments, dilute the stock solution into the appropriate pre-warmed culture medium. A typical working concentration ranges from 0.1 to 1.0 } \mu\text{M}, though this should be optimized for your specific cell line and assay [1].

The table below summarizes key stability information for both concentrated and diluted solutions of **pevonedistat**, based on recent pharmaceutical studies.

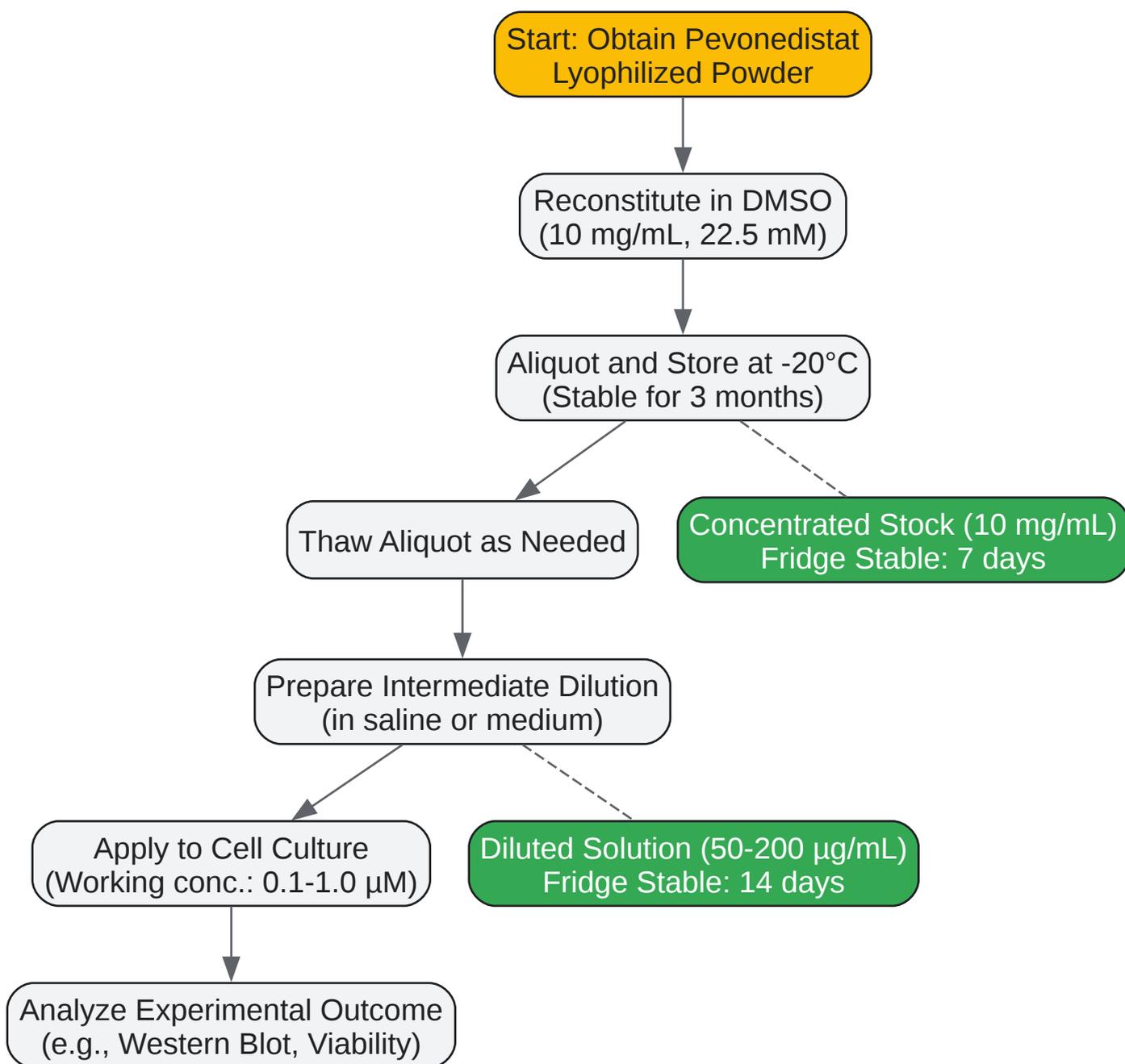
Solution Type	Concentration	Storage Conditions	Stability Duration	Key Findings
Concentrated Solution	10 mg/mL	2-8°C, protected from light	7 days	Retains >95% of initial concentration; suitable for reusing partially used vials [4].
Diluted in 0.9% NaCl	50, 100, 200 µg/mL	2-8°C, protected from light	14 days	Retains >95% of initial concentration; no sorption to polyolefin infusion bags [4].

## Critical Handling and Safety Notes

- **For Research Use Only:** **Pevonedistat** is for research purposes only and not for human consumption [1] [2].
- **Aseptic Technique:** Use sterile techniques during aliquoting and handling to prevent microbial contamination.
- **Solution Appearance:** Before use, visually inspect the solution. Do not use if you observe particulate matter or discoloration.
- **Stability Limitation:** The extended stability data (7-14 days) applies to specific physicochemical parameters under controlled conditions. For cell culture, it is still highly recommended to use freshly prepared dilutions whenever possible.

## Experimental Workflow Diagram

The following diagram illustrates the logical workflow for preparing and using **pevonedistat** in a research setting, integrating the protocols and stability information detailed above.



[Click to download full resolution via product page](#)

## Key Technical Considerations

- **Solvent Choice:** DMSO is the recommended solvent for the stock solution. For *in vivo* studies, a common formulation is 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline, with a typical concentration of 2 mg/mL after sonication [2].

- **Stability vs. Sterility:** The published stability data confirms **physicochemical** stability but does not guarantee **sterility** over the stated periods. For long-term storage of diluted solutions, sterility should be validated [4].
- **Dilution Vehicle:** The enhanced stability in 0.9% Sodium Chloride (0.9% NaCl) makes it a preferable dilution vehicle over dextrose 5% for preparation storage [4].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Pevonedistat (MLN4924) | NAE Inhibitor [medchemexpress.com]
2. Pevonedistat | MLN4924 | NAE inhibitor [targetmol.com]
3. MLN4924 (Pevonedistat) - Cell Signaling Technology [cellsignal.com]
4. Physicochemical stability of pevonedistat at 50, 100 and ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Pevonedistat Basic Information and Solubility]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b549055#pevonedistat-stock-solution-preparation>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)